

Essential Safety and Logistical Information for Handling H-Lys-OH.2HCl

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Compound of Interest

Compound Name: H-Lys-OH.2HCl

Cat. No.: B1582969

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For researchers, scientists, and professionals in drug development, the safe and efficient handling of chemical reagents is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal methods for **H-Lys-OH.2HCl** (L-Lysine dihydrochloride), ensuring a secure laboratory environment.

Personal Protective Equipment (PPE)

While **H-Lys-OH.2HCl** is not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential to minimize exposure and ensure personal safety.^{[1][2][3]}

Recommended PPE for handling **H-Lys-OH.2HCl** includes:

- **Eye and Face Protection:** Chemical safety goggles with side protection are mandatory to prevent eye contact with dust particles or splashes.^{[1][3]} In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Skin Protection:**
 - **Gloves:** Chemical-resistant, impervious gloves, such as nitrile rubber with a minimum thickness of 0.11 mm, should be worn.^[1] It is crucial to inspect gloves for any signs of degradation or punctures before each use.
 - **Lab Coat:** A full-sleeved lab coat is required to protect against skin contact.^[4]

- Clothing: Wear long pants and closed-toe shoes to ensure no skin is exposed.[4][5]
- Respiratory Protection: In instances where dust formation is likely, such as when weighing or transferring the solid material, a NIOSH-approved respirator with a particulate filter (e.g., P1) is recommended.[1] Work should ideally be conducted in a well-ventilated area or a chemical fume hood.[6]

Quantitative Data Summary

The following table summarizes key quantitative data for **H-Lys-OH.2HCl**, derived from its Safety Data Sheet (SDS).

Property	Value
Molecular Formula	C ₆ H ₁₄ N ₂ O ₂ ·2HCl
Molecular Weight	219.1 g/mol
Melting Point	262 °C at 1,013 hPa
n-octanol/water partition coefficient (log KOW)	-3.3 (24 °C)
Glove Material Breakthrough Time	>480 minutes (Nitrile rubber, >0.11 mm)[1]

Operational Plan

A systematic approach to handling **H-Lys-OH.2HCl** from receipt to disposal is critical for safety and logistical efficiency.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the chemical in a cool, dry, and well-ventilated area.[7]
- Keep the container tightly closed and store it away from incompatible materials, such as strong oxidizers.[1]

2. Handling and Preparation of Solutions:

- Ensure all necessary PPE is worn before handling the chemical.
- Conduct all manipulations that may generate dust, such as weighing, in a chemical fume hood or a designated ventilated enclosure.
- To prepare a solution, slowly add the solid **H-Lys-OH.2HCl** to the solvent (e.g., water) while stirring to avoid clumping and ensure complete dissolution.

3. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and rinse the affected skin area with plenty of water.[\[1\]](#)
- Inhalation: Move the affected person to fresh air. If symptoms persist, seek medical advice.[\[1\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Call a physician if you feel unwell.[\[1\]](#)

Disposal Plan

Proper disposal of **H-Lys-OH.2HCl** and its contaminated materials is crucial to prevent environmental contamination and comply with regulations.

- Waste Collection:
 - Solid Waste: Collect unused or expired solid **H-Lys-OH.2HCl** and any contaminated consumables (e.g., weighing paper, gloves, pipette tips) in a designated and clearly labeled hazardous waste container.[\[6\]](#)[\[8\]](#)
 - Liquid Waste: Collect any unused solutions of **H-Lys-OH.2HCl** in a dedicated liquid chemical waste container.[\[6\]](#) Do not pour down the drain.[\[1\]](#)[\[9\]](#)
- Disposal Method: All waste must be disposed of in accordance with local, state, and federal regulations.[\[7\]](#)[\[8\]](#) This is typically managed by a licensed hazardous waste disposal service.

Handle uncleaned containers as you would the product itself.[8]

Experimental Protocol: Preparation of a 100 mM Stock Solution of H-Lys-OH.2HCl

This protocol outlines the steps for preparing a 100 mM aqueous stock solution of **H-Lys-OH.2HCl**.

Materials:

- **H-Lys-OH.2HCl** (solid)
- Deionized or distilled water
- Volumetric flask (e.g., 100 mL)
- Weighing paper or boat
- Spatula
- Analytical balance
- Magnetic stirrer and stir bar
- Appropriate PPE (lab coat, safety goggles, nitrile gloves)

Procedure:

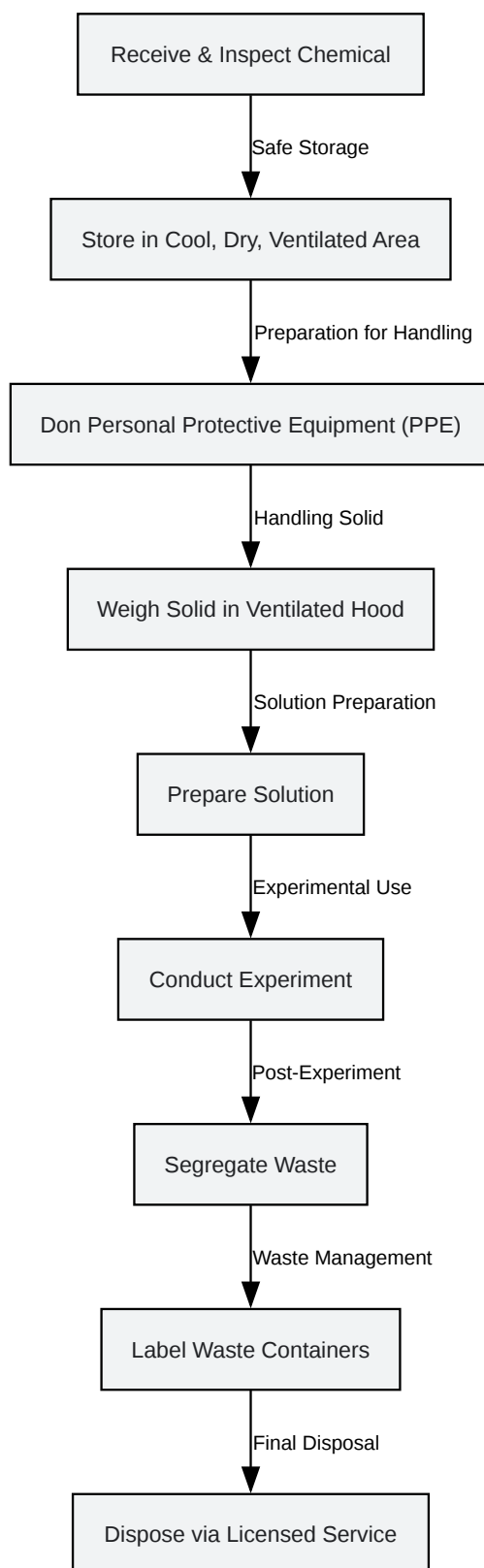
- Pre-Operational Checks:
 - Ensure the work area, preferably a chemical fume hood, is clean and well-ventilated.
 - Confirm that a safety shower and eyewash station are accessible.
 - Don all required personal protective equipment.
- Calculation:

- Determine the mass of **H-Lys-OH.2HCl** required. For a 100 mL solution of 100 mM:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.1 \text{ L} \times 219.1 \text{ g/mol} = 2.191 \text{ g}$
- Weighing:
 - Place a clean, dry weighing boat on the analytical balance and tare it.
 - Carefully weigh out 2.191 g of **H-Lys-OH.2HCl** using a clean spatula. Perform this step in a fume hood to minimize dust inhalation.
- Dissolution:
 - Add approximately 70-80 mL of deionized water to the 100 mL volumetric flask.
 - Carefully transfer the weighed **H-Lys-OH.2HCl** into the volumetric flask.
 - Add a magnetic stir bar to the flask and place it on a magnetic stirrer.
 - Stir the solution until the solid is completely dissolved.
- Final Volume Adjustment:
 - Once the solid is fully dissolved, remove the flask from the stirrer and take out the stir bar.
 - Carefully add deionized water to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Labeling and Storage:
 - Transfer the solution to a clearly labeled storage bottle. The label should include the chemical name (**H-Lys-OH.2HCl**), concentration (100 mM), solvent (water), date of preparation, and your initials.

- Store the solution according to the recommendations in the SDS, typically at room temperature unless otherwise specified.
- Post-Handling:
 - Thoroughly wash your hands with soap and water after handling the chemical.
 - Clean all used glassware and equipment.
 - Dispose of all contaminated materials (e.g., weighing boat, gloves) in the designated solid chemical waste container.

Workflow and Logical Relationships

The following diagrams illustrate the key workflows for handling **H-Lys-OH.2HCl**.



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Caption: Workflow for the safe handling of **H-Lys-OH.2HCl**.

Caption: Essential PPE for handling **H-Lys-OH.2HCl**.

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